

In-Depth Technical Guide to 5-Ethyl-2,4-dimethylaniline Hydrochloride

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Compound of Interest

Compound Name: 5-Ethyl-2,4-dimethylaniline hydrochloride

Cat. No.: B594346

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CAS Number: 1244949-51-6

This technical guide provides a comprehensive overview of **5-Ethyl-2,4-dimethylaniline hydrochloride**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. The document details its chemical properties, synthesis, and potential applications, with a focus on experimental protocols and data presentation.

Chemical and Physical Properties

5-Ethyl-2,4-dimethylaniline hydrochloride is a substituted aniline derivative. The hydrochloride salt form enhances its stability and solubility in aqueous solutions, making it suitable for various research and development applications. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
CAS Number	1244949-51-6	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₆ ClN	[2]
Molecular Weight	185.69 g/mol	[2]
LogP	3.831	[2]
PSA (Polar Surface Area)	26.02 Å ²	[2]

Synthesis

The synthesis of **5-Ethyl-2,4-dimethylaniline hydrochloride** typically involves the introduction of an ethyl group to the aromatic ring of 2,4-dimethylaniline, followed by the formation of the hydrochloride salt. While a specific detailed protocol for the 5-ethyl isomer is not readily available in the public domain, a general and analogous procedure for the synthesis of N-alkylated dimethylaniline hydrochlorides can be adapted. This generally proceeds via two main routes: direct alkylation or reductive amination.

Experimental Protocol: General Synthesis of an Ethylated Dimethylaniline Hydrochloride (Analogous)

This protocol is based on the synthesis of a structurally related compound, N-ethyl-2,4-dimethylaniline hydrochloride, and can be adapted for the synthesis of the target molecule.

Method 1: Alkylation of 2,4-Dimethylaniline

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4-dimethylaniline in a suitable organic solvent such as ethanol or N,N-dimethylformamide (DMF).
- **Addition of Base:** Add a base, such as potassium carbonate or sodium hydroxide, to the solution. The base acts as a proton scavenger.
- **Alkylation:** Slowly add an ethylating agent, such as ethyl bromide or ethyl iodide, to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to a temperature between 40-80°C and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with water and brine.
- **Purification of the Free Base:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 5-ethyl-2,4-dimethylaniline. Further purification can be achieved by column chromatography on silica gel.

- Hydrochloride Salt Formation: Dissolve the purified free base in a suitable solvent (e.g., diethyl ether or ethyl acetate) and bubble dry hydrogen chloride gas through the solution, or add a solution of HCl in an organic solvent. The hydrochloride salt will precipitate out of the solution.
- Isolation: Collect the precipitate by filtration, wash with a small amount of cold solvent, and dry under vacuum to yield **5-Ethyl-2,4-dimethylaniline hydrochloride**.

Method 2: Reductive Amination

An alternative synthetic route involves the reductive amination of a suitable carbonyl compound with 2,4-dimethylaniline.

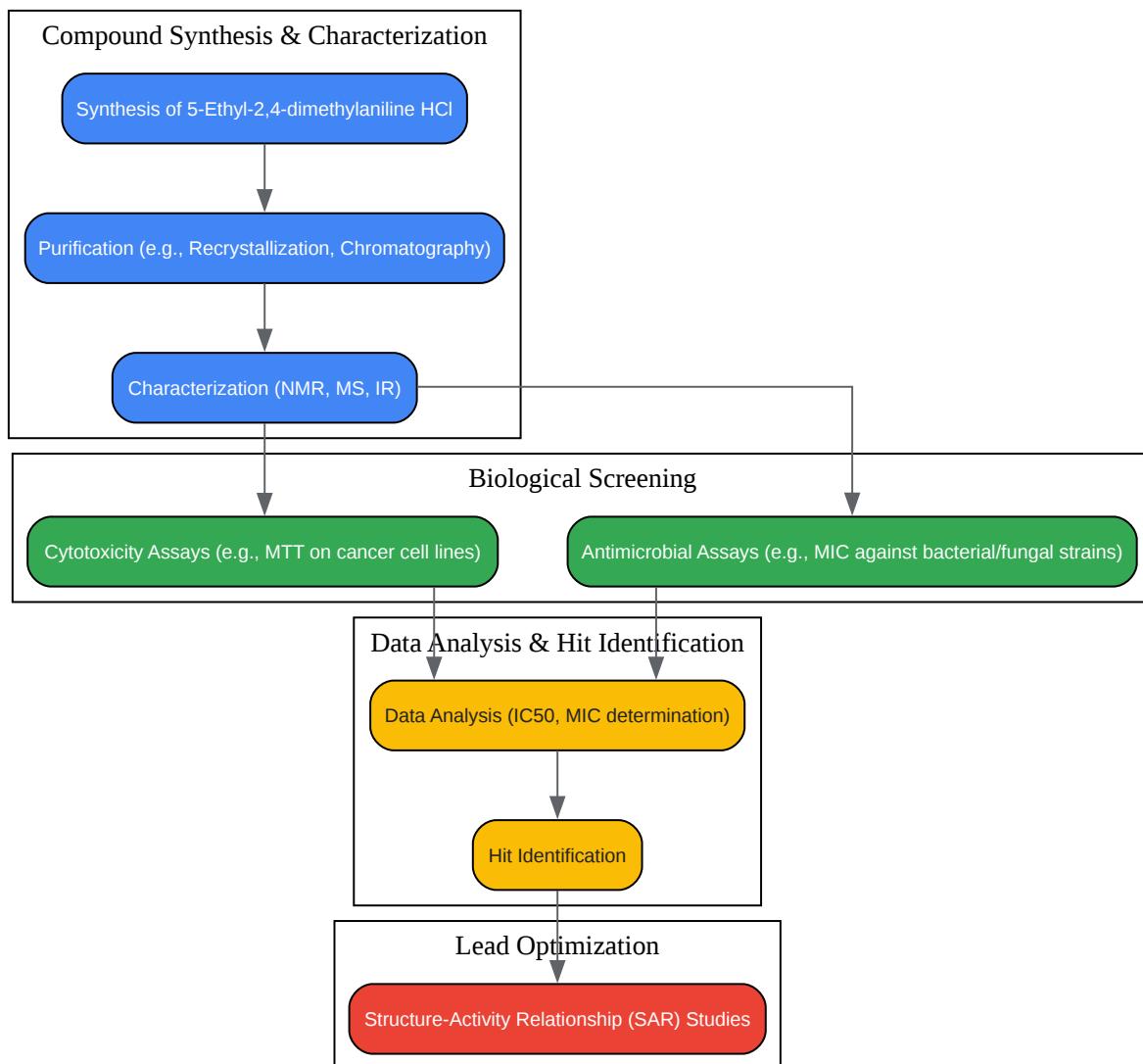
Potential Applications in Research and Drug Development

5-Ethyl-2,4-dimethylaniline and its derivatives are valuable intermediates in the synthesis of a variety of organic molecules.^[4] Their structural motif is found in compounds with potential applications in:

- Agrochemicals: As a building block for herbicides and fungicides.^[4]
- Dyes and Pigments: Used in the manufacturing of various colorants.
- Pharmaceuticals: Serves as a precursor for the synthesis of biologically active molecules. Research into related compounds suggests potential antimicrobial and anticancer properties.

Experimental Workflow: General Biological Screening

While specific biological data for **5-Ethyl-2,4-dimethylaniline hydrochloride** is limited, a general workflow for its initial biological screening can be proposed. This workflow is designed to assess its potential as a lead compound in drug discovery.

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Caption: A general workflow for the synthesis, characterization, and initial biological screening of **5-Ethyl-2,4-dimethylaniline hydrochloride**.

Characterization and Analytical Data

The structural confirmation of **5-Ethyl-2,4-dimethylaniline hydrochloride** is typically achieved through a combination of spectroscopic techniques. While specific spectra for this compound are not publicly available, researchers can expect to utilize the following methods for characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for determining the chemical structure, including the position of the ethyl and methyl groups on the aniline ring.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern of the molecule.
- Infrared (IR) Spectroscopy: Helps in identifying the functional groups present in the molecule, such as the N-H and C-H bonds.

Chemical database entries suggest that NMR, IR, and MS data for this compound are available from commercial suppliers.[2][5]

Conclusion

5-Ethyl-2,4-dimethylaniline hydrochloride is a chemical intermediate with potential for use in the synthesis of novel compounds for various industrial and research applications, including drug discovery. This guide provides a foundational understanding of its properties, a general synthetic approach, and a proposed workflow for its biological evaluation. Further research is warranted to fully elucidate its synthetic protocols and explore its biological activity profile.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 5-Ethyl-2,4-dimethylaniline Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b594346#5-ethyl-2-4-dimethylaniline-hydrochloride-cas-number]

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